An In-Depth Technical Guide to Indium(III) Fluoride Trihydrate (InF3·3H2O)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*INDIUM FLUORIDE TRIHYDRATE*
CAS No.:	*14166-78-0*
Cat. No.:	*B1143666*

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CAS Number: 14166-78-0

This guide provides a comprehensive technical overview of Indium(III) Fluoride Trihydrate (InF3·3H2O), a versatile inorganic compound with significant applications in materials science, electronics, and as a catalyst in chemical synthesis. Designed for researchers, scientists, and drug development professionals, this document synthesizes fundamental properties, experimental protocols, and field-proven insights into the utility of this compound.

Core Chemical and Physical Properties

Indium(III) fluoride trihydrate is a white to off-white crystalline solid. While extensive data is available for its anhydrous counterpart (InF3), the trihydrate possesses distinct properties owing to the presence of water molecules within its crystal lattice.[1][2] These water molecules are not merely adsorbed but are integral to the compound's structure, influencing its thermal stability and solubility.

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The compound is slightly soluble in water, with one source citing a solubility of 8.49 g/100 mL at 22°C.[3] This moderate solubility makes it a viable option for aqueous-phase reactions and as a precursor in solution-based synthesis routes.[2]

Table 1: Key Physical and Chemical Properties of InF3·3H2O

Property	Value	Source(s)
CAS Number	14166-78-0	[1][2]
Molecular Formula	$InF_3 \cdot 3H_2O$	[1][2]
Molecular Weight	225.86 g/mol	[1][2]
Appearance	White to off-white crystalline powder/chunks	[1][4]
Melting Point	100°C (with decomposition)	[3]
Solubility in Water	Slightly soluble; 8.49 g/100 mL at 22°C	[3][4]
Synonyms	Indium trifluoride trihydrate	[1][4]

Synthesis and Manufacturing

The synthesis of Indium(III) fluoride trihydrate from aqueous solutions is a common laboratory procedure. The causality behind the chosen steps lies in the controlled precipitation of the desired hydrated salt from a soluble indium precursor in the presence of a fluoride source. A representative, self-validating protocol is detailed below, adapted from established procedures for hydrated metal fluorides.[1]

Aqueous Precipitation Synthesis Protocol

This protocol outlines the synthesis of InF3·3H2O via the reaction of a soluble indium salt with hydrofluoric acid, a method that reliably yields the hydrated form.[1]

Step 1: Precursor Dissolution

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- Dissolve 3.3 g (6.4 mmol) of Indium(III) sulfate hydrate ($In_2(SO_4)_3 \cdot xH_2O$) in 50 mL of hot, freshly distilled water. The use of a soluble salt is critical for achieving a homogeneous reaction medium.

Step 2: Formation of Indium Hydroxide Intermediate

- To the hot solution, add a concentrated solution of sodium hydroxide (e.g., 5 mL of 10 M NaOH) dropwise until a white solid, Indium(III) hydroxide ($In(OH)_3$), precipitates completely. This intermediate step is crucial as the direct reaction of some indium salts with HF can lead to complex mixtures.

- Filter the precipitated solid and wash thoroughly with distilled water to remove sulfate and sodium ions. This washing step is self-validating; continued washing until the filtrate's pH is neutral ensures the removal of excess base.

Step 3: Conversion to Indium(III) Fluoride Trihydrate

- Suspend the washed $In(OH)_3$ solid in 10 mL of distilled water within a Teflon beaker. The use of Teflon is mandatory at this stage to prevent the highly corrosive hydrofluoric acid from etching glassware.

- Carefully add 5 mL of 40% hydrofluoric acid (HF). This will initially cause the $In(OH)_3$ to dissolve, forming a clear solution as soluble indium fluoride species are generated.

- Allow the solution to stand. After several minutes, a white solid of $InF_3 \cdot 3H_2O$ will begin to precipitate as the solution becomes supersaturated. Let the mixture stand overnight to ensure complete precipitation and crystal growth.

Step 4: Isolation and Drying

- Carefully decant the supernatant liquid.

- Dry the resulting white solid in vacuo to remove surface moisture without disturbing the waters of hydration. The final product is the target $InF_3 \cdot 3H_2O$.

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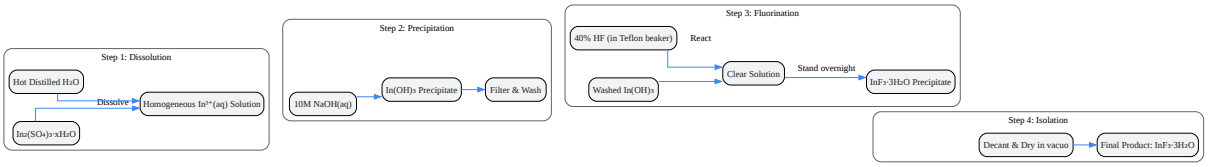

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Caption: Aqueous precipitation workflow for the synthesis of $InF_3 \cdot 3H_2O$.

Structural Characterization and Analysis

Characterization is essential to confirm the identity, purity, and structural integrity of the synthesized material. Standard techniques include Powder X-ray Diffraction (PXRD) for phase identification and thermal analysis (TGA/DSC) to determine hydration state and thermal stability.

Powder X-ray Diffraction (PXRD)

PXRD is a cornerstone technique for identifying crystalline phases. The resulting diffraction pattern serves as a unique "fingerprint" for a given crystalline solid.

Hypothetical Protocol for PXRD Analysis:

- Sample Preparation: Gently grind a small amount (~200 mg) of the $InF_3 \cdot 3H_2O$ powder to ensure random crystal orientation. Mount the powder onto a zero-background sample holder.
- Instrument Setup: Use a diffractometer with Cu Kα radiation (λ = 1.5406 Å).

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- Data Collection: Scan the sample over a 2θ range of 10° to 70° with a step size of 0.02° and a dwell time of 1-2 seconds per step.
- Data Analysis: Compare the resulting experimental diffractogram against a standard reference pattern for $InF_3·3H_2O$ from a database (e.g., ICDD) to confirm phase purity.

While specific crystallographic data for the trihydrate ($InF_3·3H_2O$) is not readily available in the surveyed literature, its anhydrous form, InF_3 (CAS 7783-52-0), is well-characterized. It possesses a rhombohedral crystal structure similar to that of rhodium(III) fluoride, with each indium atom in an octahedral coordination environment.[5] This information can be valuable for comparative purposes, especially when analyzing the product of thermal decomposition.

Thermal Analysis (TGA/DSC)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are critical for understanding the thermal stability and decomposition pathway of hydrated salts. TGA measures mass changes as a function of temperature, while DSC measures the heat flow associated with thermal events.

Hypothetical Protocol for TGA/DSC Analysis:

- Sample Preparation: Place 5-10 mg of the $InF_3·3H_2O$ sample into an alumina or platinum crucible.
- Instrument Setup: Place the crucible in a simultaneous TGA/DSC instrument.
- Experimental Conditions: Heat the sample from room temperature (e.g., 25°C) to 600°C at a constant heating rate of 10°C/min under a continuous flow of an inert gas (e.g., nitrogen at 50 mL/min).
- Data Analysis: Analyze the resulting TGA curve for mass loss steps and the DSC curve for corresponding endothermic or exothermic peaks.

Expected Thermal Decomposition Pathway: Based on the known decomposition temperature of 100°C and the behavior of similar metal fluoride hydrates, a multi-step decomposition is anticipated.[2][3]

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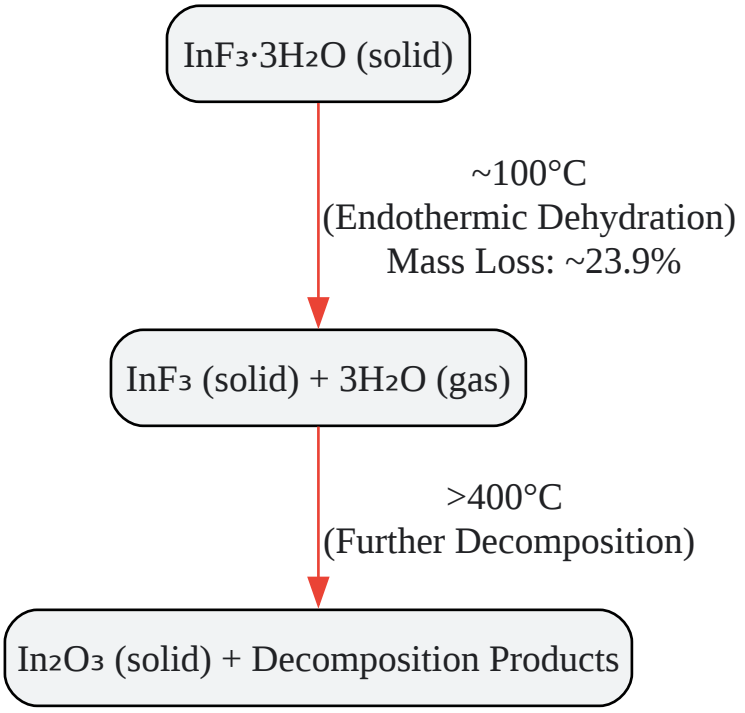
- Step 1 (Dehydration): A significant mass loss is expected to begin below 100°C, corresponding to the loss of the three water molecules. This process is endothermic and should be visible as a distinct peak in the DSC curve. The theoretical mass loss for the removal of three water molecules from $InF_3 \cdot 3H_2O$ is approximately 23.9%.

- Step 2 (Decomposition/Hydrolysis): At higher temperatures, the anhydrous InF_3 may undergo further decomposition or hydrolysis if trace moisture is present, potentially forming indium oxyfluoride (InOF) or indium oxide (In_2O_3).[5] This would be observed as a subsequent mass loss in the TGA curve.



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Caption: Hypothetical thermal decomposition pathway of $InF_3 \cdot 3H_2O$.

Applications in Research and Development

Indium(III) fluoride trihydrate is a versatile precursor and catalyst with applications spanning materials science to organic synthesis.[1][2]

Materials Science and Electronics

$InF_3 \cdot 3H_2O$ serves as a key precursor for various indium-based materials.[1]

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- Thin Films: It is used in the creation of indium fluoride and indium oxide thin films, which are integral components in optical coatings, sensors, and transparent conductive films for displays and solar cells.[1][2]

- Semiconductors: The compound is utilized in the fabrication of indium-based semiconductors, essential for developing high-efficiency light-emitting diodes (LEDs) and laser diodes.[1]

- Non-Oxide Glasses: Anhydrous InF_3, often produced from the trihydrate, is a component in the synthesis of specialty non-oxide fluoride glasses used in fiber optics and infrared applications.[5]

Catalysis and Potential in Drug Development

A significant application for researchers is the use of indium(III) salts as Lewis acid catalysts in organic synthesis.[6] Their water stability makes them particularly attractive for "green chemistry" applications.[6]

Role as a Lewis Acid: The indium center in InF_3 is electron-deficient, allowing it to function as a Lewis acid. It can activate carbonyl groups and other electron-rich functionalities, facilitating a range of chemical transformations.[6] For example, InF_3 has been reported to catalyze the addition of trimethylsilyl cyanide (TMSCN) to aldehydes to form cyanohydrins, which are versatile intermediates in the synthesis of α-hydroxy acids and β-amino alcohols.[5][6]

Potential in Fluorination for Medicinal Chemistry: The incorporation of fluorine into drug molecules is a prevalent strategy in modern drug discovery to enhance metabolic stability, binding affinity, and lipophilicity.[7] Lewis acids are known to catalyze certain fluorination reactions.[8] While specific examples using $InF_3 \cdot 3H_2O$ in the synthesis of active pharmaceutical ingredients (APIs) are not widespread, its properties as a water-tolerant Lewis acid suggest its potential utility in this area. It could theoretically catalyze the opening of epoxides or the substitution of leaving groups with a fluoride source.

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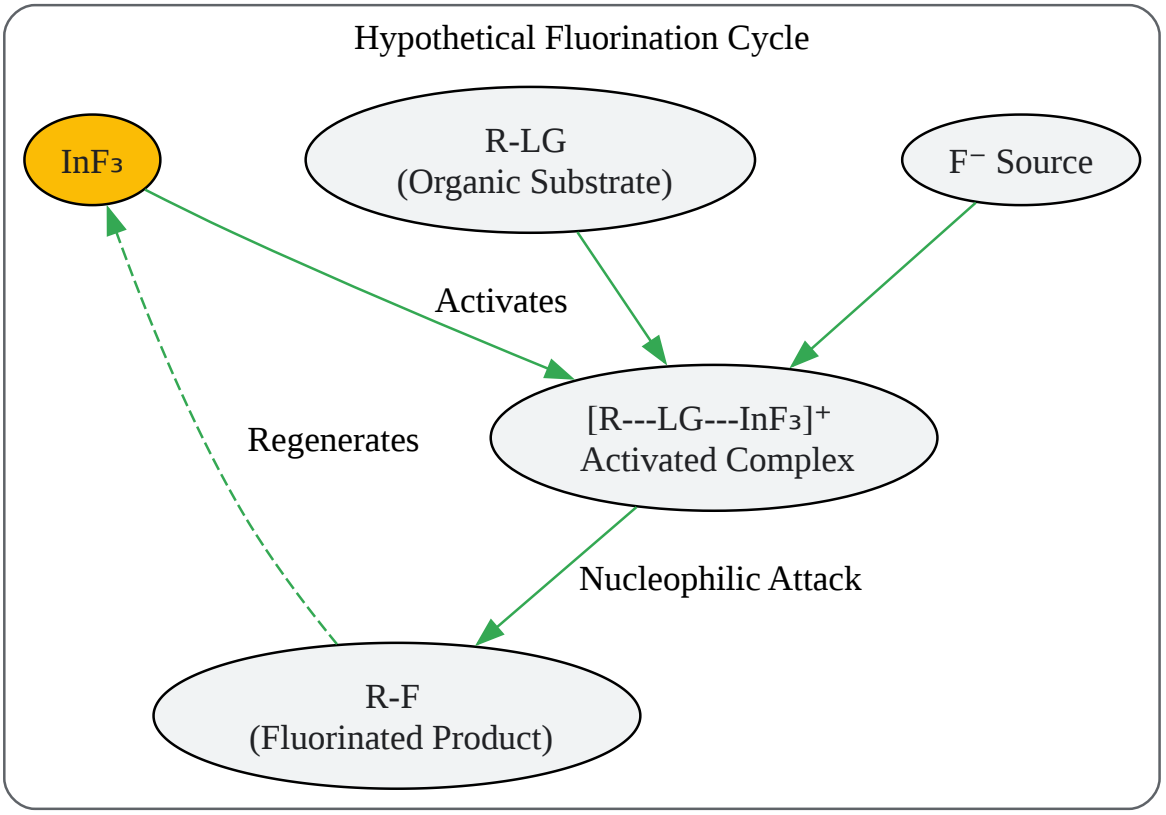

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Caption: Hypothetical catalytic cycle for a Lewis acid-mediated fluorination.

Safety and Handling

Indium(III) fluoride trihydrate is classified as a hazardous substance and requires careful handling to avoid exposure.

Table 2: GHS Hazard Information

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Category	Code	Description	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[4]	
Signal Word	Warning	[4]	
Hazard Statements	H315	Causes skin irritation	[4]
	H319	Causes serious eye irritation	[4]
	H335	May cause respiratory irritation	[4]
Precautionary	P261	Avoid breathing dust	[4]
Statements	P280	Wear protective gloves/eye protection	[4]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]

Handling and Storage:

- Store in a cool, dry, well-ventilated area in a tightly sealed container.[9]
- Handle in a fume hood using appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[4]
- Avoid generating dust.[4]

References

- Mei, H., Han, J., et al. (2020). Applications of fluorine-containing amino acids for drug design. European Journal of Medicinal Chemistry, 186, 111826.

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- Wikipedia. (n.d.). Indium(III) fluoride. Retrieved February 9, 2026, from [Link]
- Heeger Materials Inc. (n.d.). Indium Fluoride (InF3) Powder, CAS 7783-52-0. Retrieved February 9, 2026, from [Link]
- PubChem. (n.d.). Indium(III) fluoride hydrate. Retrieved February 9, 2026, from [Link]
- ResearchGate. (2016). Synthesis of Indium(III) fluoride (InF3)?. Retrieved February 9, 2026, from [Link]
- ResearchGate. (2005). New Applications of Indium Catalysts in Organic Synthesis. Retrieved February 9, 2026, from [Link]
- Argonne National Laboratory. (2015). Anionic Ordering and Thermal Properties of FeF3·3H2O. Retrieved February 9, 2026, from [Link]
- The Role of Small Molecules Containing Fluorine Atoms in Medicine and Imaging Applications. (2021). PMC. Retrieved February 9, 2026, from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Mixed-metal fluoride hydrates and their thermal-decomposition products: an investigation by X-ray, Mössbauer, and thermal analysis - Journal of the Chemical Society, Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 3. journals.iucr.org [journals.iucr.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Indium | In | CID 5359967 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 8. The Role of Small Molecules Containing Fluorine Atoms in Medicine and Imaging Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 9. skb.skku.edu [skb.skku.edu]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Indium(III) Fluoride Trihydrate (InF3·3H2O)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143666/docs#an-in-depth-technical-guide-to-indium-iii-fluoride-trihydrate-inf3-3h2o]

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